

triethylene glycol monobutyl ether physical properties data sheet

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Triethylene glycol monobutyl ether*

Cat. No.: *B094643*

[Get Quote](#)

An In-depth Technical Guide to the Physical Properties of **Triethylene Glycol Monobutyl Ether**

For Researchers, Scientists, and Drug Development Professionals

Triethylene glycol monobutyl ether, also known as butoxytriglycol, is a high-boiling, colorless liquid with excellent solvency and coupling properties. Its unique combination of a hydroxyl group and ether linkages makes it a versatile compound in a wide array of applications, from industrial processes to potential use in specialized chemical syntheses. This guide provides a comprehensive overview of its core physical properties, presented in a clear and accessible format for technical professionals.

Core Physical and Chemical Properties

The fundamental physical and chemical characteristics of **triethylene glycol monobutyl ether** are summarized below. These properties are critical for its handling, storage, and application in various experimental and industrial settings.

Property	Value	Source(s)
CAS Number	143-22-6	[1][2]
EC Number	205-592-6	[1][2]
Molecular Formula	C10H22O4	[2][3]
Molecular Weight	206.28 g/mol	[2][3][4]
Appearance	Colorless, transparent liquid	[5][6]
Odor	Faint	[7]

Thermal Properties

The thermal properties of a substance dictate the temperature ranges for its safe use and storage.

Property	Value	Notes	Source(s)
Boiling Point	272 - 283 °C (522 - 541 °F)	Decomposes at 760 mmHg, boiling point extrapolated.[8] A range of 265-350 °C is also reported.[5]	[2][6][8][9]
Melting/Freezing Point	-35 to -48 °C (-31 to -54 °F)	A range of values is reported across different sources.	[2][5][6][10]
Flash Point	138 - 156 °C (280 - 313 °F)	Closed cup methods are cited.	[2][5][6]
Autoignition Temperature	317 °C (603 °F)	[8]	
Heat of Vaporization	231.4 J/g	At normal boiling point.	[8]

Density and Viscosity

These properties are essential for fluid handling and process design.

Property	Value	Temperature	Source(s)
Density	0.989 - 0.990 g/mL	20 °C	[2][5]
Specific Gravity	0.989	20/20 °C	[8]
Relative Density	0.99	20 °C	
Viscosity	9.2 - 10.9 cP (centipoise)	20 - 25 °C	[3][8]

Solubility and Other Properties

The solubility characteristics and other physical parameters are crucial for formulation and application.

Property	Value	Notes	Source(s)
Solubility in Water	Miscible/Soluble	Readily soluble in water.[2][5]	[2][4][5]
Vapor Pressure	<0.01 - 0.0025 mmHg	20 - 25 °C	[3][8]
Refractive Index	1.441	20 °C, nD	[2]
Surface Tension	30.0 dynes/cm (neat)	25 °C	[8]
pKa	14.36 ± 0.10	Predicted	[2]
Hansen Solubility Parameters	δd: 16.2, δp: 7.0, δh: 7.4 (J/cm ³) ^{1/2}	[8]	

Experimental Protocols

The physical property data presented in this guide are compiled from various safety and technical data sheets. These documents generally do not provide detailed experimental

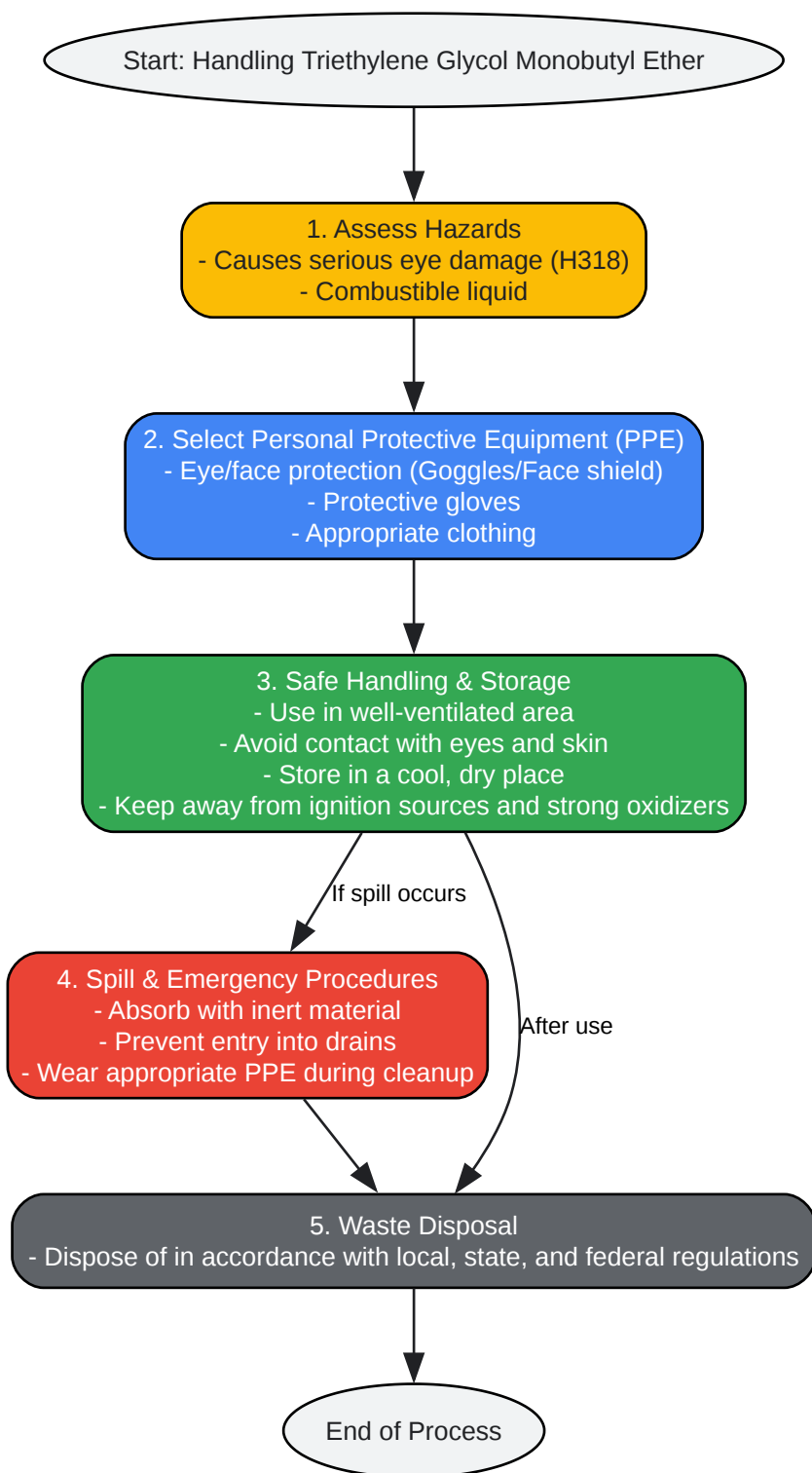
protocols (e.g., specific ASTM or ISO methods) for each value. However, some general indications are provided:

- Flash Point: Often determined using a "closed cup" method, though the specific standard (e.g., Pensky-Martens) is not always specified.
- Purity/Assay: Gas Chromatography (GC) is a common method for determining the purity of the substance.

For researchers requiring precise experimental methodologies, it is recommended to consult the specific supplier's documentation for the lot of material being used or to perform independent testing using standardized methods such as those from ASTM International or the International Organization for Standardization (ISO).

Safety and Handling Workflow

The following diagram outlines a general workflow for the safe handling and use of **triethylene glycol monobutyl ether**, based on its physical and hazardous properties. This substance is classified as causing serious eye damage.[\[1\]](#)[\[7\]](#)



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **Triethylene Glycol Monobutyl Ether**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. carlroth.com [carlroth.com]
- 2. lookchem.com [lookchem.com]
- 3. Triethylene glycol monobutyl ether | C₁₀H₂₂O₄ | CID 8923 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. datasheets.scbt.com [datasheets.scbt.com]
- 5. nbinnco.com [nbinnco.com]
- 6. fishersci.com [fishersci.com]
- 7. ark-chem.co.jp [ark-chem.co.jp]
- 8. hedinger.de [hedinger.de]
- 9. CAS Common Chemistry [commonchemistry.cas.org]
- 10. Triethylene Glycol Monobutyl Ether | 143-22-6 | TCI AMERICA [tcichemicals.com]
- To cite this document: BenchChem. [triethylene glycol monobutyl ether physical properties data sheet]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b094643#triethylene-glycol-monobutyl-ether-physical-properties-data-sheet]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com